

Comprehensive Safety and Handling Guide for Xmu-MP-1

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Compound of Interest

Compound Name: Xmu-MP-1

Cat. No.: B2550765

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This guide provides essential safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **Xmu-MP-1**. Adherence to these procedures is critical for ensuring laboratory safety and experimental integrity.

Hazard Assessment and GHS Classification

Safety data for **Xmu-MP-1** presents conflicting classifications. While one Safety Data Sheet (SDS) indicates the substance is not classified as hazardous under the Globally Harmonized System (GHS), another classifies it as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1]. A third source advises treating the material as hazardous until more information is available[2].

Recommendation: Due to these discrepancies, users should adopt a conservative approach and handle **Xmu-MP-1** with the assumption of the higher hazard classification.

Hazard Classification	Source 1 (Cayman Chemical)	Source 2 (DC Chemicals)[1]
GHS Classification	Not Classified	Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed. Acute Aquatic Toxicity (Category 1), H400: Very toxic to aquatic life. Chronic Aquatic Toxicity (Category 1), H410: Very toxic to aquatic life with long lasting effects.
Signal Word	None	Not specified
Hazard Pictograms	None	Pictogram for "Harmful" and "Hazardous to the aquatic environment" recommended based on H-statements.
Hazard Statements	None	H302: Harmful if swallowed. H410: Very toxic to aquatic life with long lasting effects.

Personal Protective Equipment (PPE)

Based on the more stringent hazard assessment, the following PPE is required for handling **Xmu-MP-1**.

Protection Type	Routine Laboratory Operations	Spill or Emergency Situations
Hand Protection	Chemical-resistant gloves (e.g., nitrile). Change gloves if contaminated.[3]	Double-gloving with chemical-resistant outer gloves.
Eye/Face Protection	ANSI Z87.1 compliant safety glasses with side shields or splash goggles.[3]	Splash-proof, indirect, or non-vented safety goggles and a full-face shield.[3]
Body Protection	Fully buttoned laboratory coat.[4]	Chemical-resistant apron or coveralls over a lab coat.
Footwear	Closed-toe shoes.[4]	Chemical-resistant boots with steel toe and shank.[5]
Respiratory Protection	Not generally required if handled in a certified chemical fume hood.	Air-purifying respirator with appropriate cartridges if aerosols may be generated outside of a fume hood.

Operational Plan: Step-by-Step Handling Procedures

3.1. Engineering Controls

- Ventilation: Always handle solid **Xmu-MP-1** and prepare solutions in a certified chemical fume hood to avoid inhalation of dust or aerosols.[1]

3.2. Receiving and Storage

- Upon Receipt: Visually inspect the container for any damage or leaks.
- Storage Conditions: Store the container tightly sealed in a cool, well-ventilated area, away from direct sunlight and ignition sources.[1] Recommended storage temperatures are:
 - Powder: -20°C for up to 3 years.[6]

- In Solvent: -80°C for up to 2 years.[1][6]

3.3. Preparation of Stock Solutions **Xmu-MP-1** is supplied as a solid and is soluble in organic solvents like DMSO.[2][7]

- Pre-Purge: Purge the vial and the solvent of choice with an inert gas (e.g., argon or nitrogen) to prevent degradation.[2]
- Dissolution: Add the desired volume of solvent to the vial containing the solid **Xmu-MP-1**. Sonication may be required to fully dissolve the compound.[2]
- Verification: Ensure the solution is clear and free of particulates before use.
- Storage: Store the stock solution at -80°C in a tightly sealed container.

Solvent	Solubility
DMSO	~83 mg/mL (199.28 mM)[7]
Dimethyl formamide	~2 mg/mL[2]
Ethanol	~0.5 mg/mL[2]

Emergency Procedures

4.1. First Aid Measures

- If Swallowed: Call a POISON CENTER or doctor immediately if you feel unwell. Rinse mouth.[1]
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek prompt medical attention.[1]
- Skin Contact: Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes. Call a physician if irritation develops.[1]

- Inhalation: Move the affected person to fresh air. If not breathing, give artificial respiration. Seek medical attention.[1]

4.2. Spill Cleanup

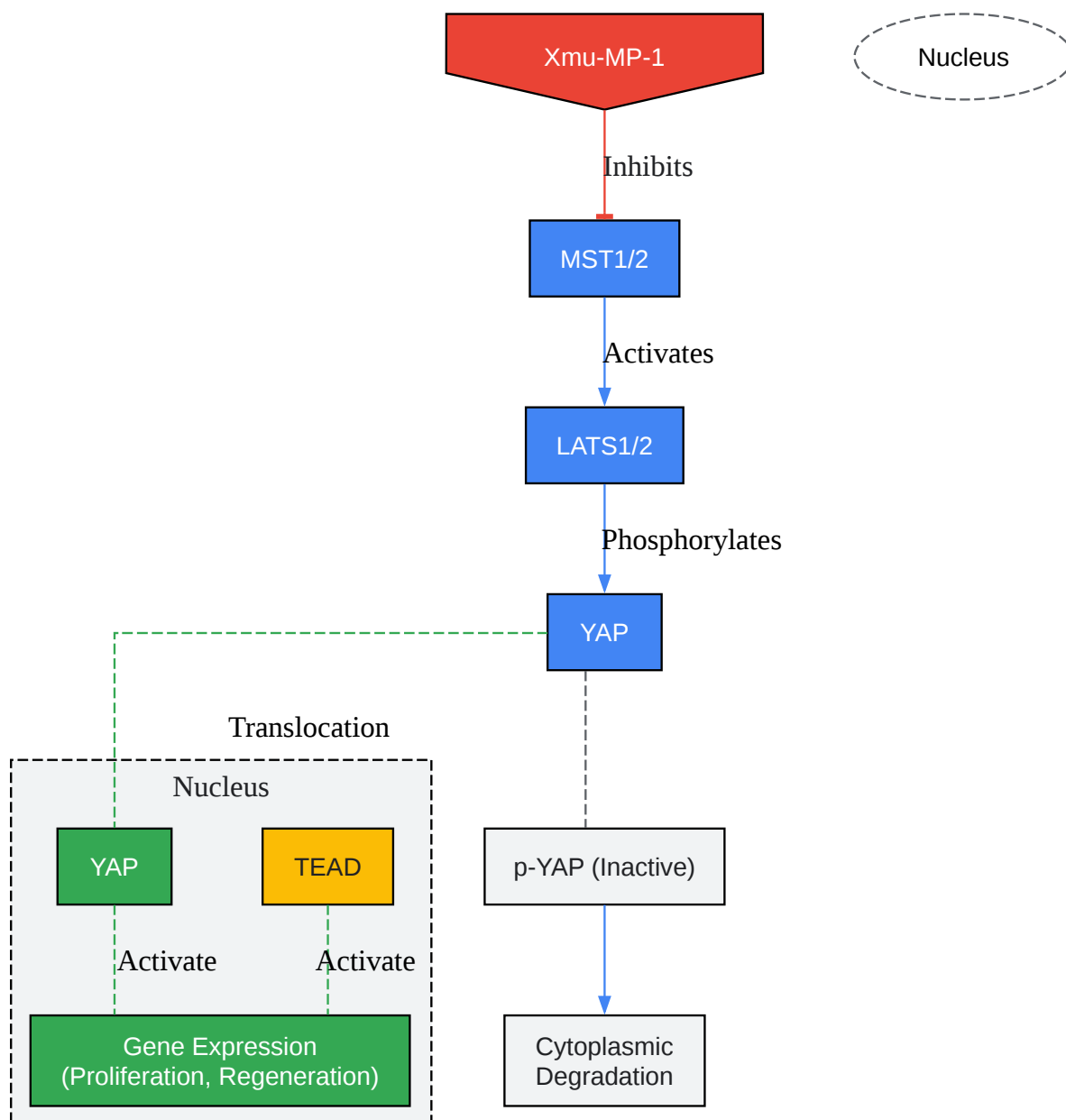
- Evacuate the area and restrict access.
- Ensure adequate ventilation and wear the appropriate PPE as outlined in the emergency section of the table above.
- Mechanically pick up the spilled solid (e.g., by carefully sweeping or using a HEPA-filtered vacuum). Avoid generating dust.
- For liquid spills, absorb with an inert material (e.g., vermiculite, sand, or earth).
- Place all contaminated materials into a sealed container for disposal.
- Decontaminate the spill area with an appropriate solvent and then wash with soap and water.

Disposal Plan

- Waste Disposal: Dispose of **Xmu-MP-1** and any contaminated materials (e.g., empty containers, used gloves, absorbent materials) through an approved waste disposal plant.[1] Do not allow the substance to enter sewers or surface/ground water.
- Contaminated Materials: All disposable PPE and cleanup materials should be collected in a sealed, labeled hazardous waste container.

Xmu-MP-1 Signaling Pathway

Xmu-MP-1 is a potent and selective inhibitor of the MST1 and MST2 kinases, which are central components of the Hippo signaling pathway. By inhibiting MST1/2, **Xmu-MP-1** prevents the phosphorylation cascade that ultimately leads to the degradation of the transcriptional co-activator YAP. This results in the nuclear translocation and activation of YAP, promoting cell proliferation and tissue regeneration.[6][8]



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Fig 1. **Xmu-MP-1** inhibits the Hippo pathway, activating YAP.

Experimental Protocols and Data

7.1. Key Quantitative Data

Parameter	Value	Source
IC ₅₀ vs. MST1	71.1 nM	[6][7]
IC ₅₀ vs. MST2	38.1 nM	[6][7]
Molecular Weight	416.48 g/mol	[1][6]
Appearance	Light yellow to yellow solid	[6]
In Vivo Dosage (mice)	1 - 3 mg/kg (intraperitoneal injection)	[6][7]
Rat Pharmacokinetics	Half-life: 1.2 hours; Bioavailability: 39.5%	[7]

7.2. Protocol: Preparation of **Xmu-MP-1** for In Vivo Administration

This protocol is adapted from methodologies reported for administering **Xmu-MP-1** in mice.[7][9][10]

Objective: To prepare a clear, injectable solution of **Xmu-MP-1** for intraperitoneal administration in a rodent model.

Materials:

- **Xmu-MP-1** powder
- DMSO (fresh, anhydrous)
- PEG300
- Tween 80
- Sterile ddH₂O or saline
- Sterile microcentrifuge tubes
- Vortex mixer

- Pipettors and sterile tips

Procedure (for a 1 mg/mL final solution):

- Prepare Stock Solution: Prepare an 8 mg/mL stock solution of **Xmu-MP-1** in fresh DMSO. Ensure it is fully dissolved.
- Vehicle Preparation (1 mL final volume):
 - In a sterile microcentrifuge tube, add 400 µL of PEG300.
 - Add 50 µL of the 8 mg/mL **Xmu-MP-1** stock solution (from step 1) to the PEG300.
 - Vortex thoroughly until the solution is clear and homogenous.
- Add Surfactant:
 - Add 50 µL of Tween 80 to the mixture.
 - Vortex again until the solution is clear.
- Final Dilution:
 - Add 500 µL of sterile ddH₂O or saline to bring the total volume to 1 mL.
 - The final concentrations will be: 0.4 mg/mL **Xmu-MP-1** in 5% DMSO, 40% PEG300, 5% Tween 80, and 50% aqueous solution.
- Administration:
 - The mixed solution should be used immediately for optimal results.[\[7\]](#)
 - Administer via intraperitoneal (i.p.) injection at the desired dosage (e.g., 1 mg/kg).[\[7\]](#)[\[9\]](#)

Note: This protocol yields a 0.4 mg/mL solution. To achieve a 1 mg/kg dose in a 25g mouse, you would inject 62.5 µL. Adjust volumes accordingly for different final concentrations and animal weights. A vehicle-only control (containing all components except **Xmu-MP-1**) should be prepared and administered to a control group of animals.[\[9\]](#)[\[10\]](#)

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